

1-azido-4-iodobutane safety data sheet

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 1-Azido-4-iodobutane

CAS No.: 148759-55-1

Cat. No.: S3666346

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Basic Chemical Information

The table below summarizes the available identifying information for **1-azido-4-iodobutane** [1] [2].

Property	Value
CAS Number	148759-55-1 [1] [2]
Molecular Formula	C ₄ H ₈ IN ₃ [1] [2]
Molecular Weight	225.031 g/mol [1] [2]
Synonyms	Butane, 1-azido-4-iodo-; 1-Iodo-4-azidobutane [1] [2]

Key Safety Considerations

Based on the compound's structure, two key hazard categories should be your primary concern. However, specific quantitative data (like flash point or toxicity levels) is not provided in the search results.

- Azide Functional Group (N₃):** Organic azides are generally considered **shock and heat sensitive**. They can decompose violently and may be potential explosion hazards, especially when concentrated or confined [3].

- **Iodine Substituent:** While the iodine atom itself may not be the primary hazard, the compound might be toxic if inhaled, absorbed through the skin, or ingested. It could also cause skin and eye irritation.

How to Obtain a Full Safety Data Sheet

Given the lack of a publicly available SDS, I suggest the following steps to obtain the safety information you require:

- **Contact Suppliers Directly:** The most reliable method is to purchase a small amount of the compound from a chemical supplier. Reputable suppliers are legally required to provide a full Safety Data Sheet (SDS) to purchasers. Search for the CAS number **148759-55-1** on the websites of major chemical suppliers.
- **Consult Institutional Resources:** If you are affiliated with a university or a company, your organization's **Environmental Health and Safety (EHS) department** or chemistry library may have access to commercial SDS databases that are not publicly free.
- **Conduct a Literature Search:** A thorough search through scientific literature (e.g., on SciFinder or Reaxys) may yield research papers that describe the handling and properties of this compound, which can serve as a guide for safe laboratory practices.

Hazard Rating Context (NFPA 704)

While the specific NFPA 704 "fire diamond" for **1-azido-4-iodobutane** is not available, understanding this system is crucial for interpreting hazard ratings once you obtain them [3] [4]. The diagram below illustrates how this system classifies hazards.

Flammability 0-4 | Health 0-4 | Instability 0-4 | Special Hazard (e.g., OX, W)

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General NFPA 704 hazard rating diamond for interpretation [3].

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References

1. 148759-55-1 | Butane, 1 - azido - 4 -iodo- | lookchem [lookchem.com]
2. 1-azido-4-iodobutane | CAS#:148759-55-1 [chemsrc.com]
3. - Wikipedia NFPA 704 [en.wikipedia.org]
4. BU- 704 d: NFPA Rating - Battery University 704 [batteryuniversity.com]

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